Essential Safety and Handling Protocols for Furosemide

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Compound of Interest

Compound Name:	*Furomine*
CAS No.:	*142996-66-5*
Cat. No.:	*B137070*

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For researchers, scientists, and drug development professionals, ensuring safe handling of active pharmaceutical ingredients is paramount. This guide provides essential safety and logistical information for the handling and disposal of Furosemide.

Furosemide, a potent diuretic, requires careful handling to mitigate risks of exposure and ensure a safe laboratory environment.[1] Adherence to proper personal protective equipment (PPE) protocols, operational plans, and disposal procedures is critical.

Personal Protective Equipment (PPE)

To minimize exposure to Furosemide, the following personal protective equipment is mandatory:

- Eye and Face Protection: Wear safety glasses with side shields or goggles.[2][3] If there is a potential for direct contact with dusts, mists, or aerosols, a face shield or other full-face protection should be worn.[2][3]

- Skin Protection: A lab coat or work uniform is required.[2][3] Chemical-resistant gloves, such as nitrile or powder-free latex, are essential to prevent skin contact.[4] For prolonged or

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frequently repeated contact, gloves with a higher protection class are recommended.[4]

- Respiratory Protection: In situations where dust or aerosols may be generated, and ventilation is inadequate, a NIOSH/MSHA-approved respirator should be used.[3][5] For unknown or high concentrations, a positive pressure air-supplied respirator is recommended.[3]

Operational Plan for Safe Handling

A systematic approach to handling Furosemide is crucial for minimizing risk. This involves careful planning from receipt of the compound to its final disposal.

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store Furosemide in a tightly closed, properly labeled container in a cool, well-ventilated area, protected from light and moisture.[6][7]
- Keep away from heat, sparks, and open flames.[2]

Handling:

- All handling of Furosemide should be conducted in a well-ventilated area, preferably within a chemical fume hood.[7][8]
- Avoid the formation of dust and aerosols.[8]
- Do not eat, drink, or smoke in areas where Furosemide is handled.[2][6]
- Wash hands thoroughly after handling.[2]

In Case of a Spill:

- For minor spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a suitable container for disposal.[4]
- For larger spills, evacuate the area and alert emergency responders.[4]

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- Wear appropriate PPE during cleanup.[3]

Disposal Plan

Proper disposal of Furosemide is essential to prevent environmental contamination and potential harm to others.

- Unused or Expired Furosemide: Do not flush down the toilet or pour down the drain unless specifically instructed to do so.[9] The preferred method of disposal is through a licensed waste disposal company or a drug take-back program.[10][11]
- Contaminated Materials: Any materials that have come into contact with Furosemide, such as gloves, lab coats, and cleaning materials, should be disposed of as hazardous waste according to local, state, and federal regulations.[5]
- Empty Containers: Before disposing of empty containers, scratch out all personal information on the prescription label.[12] The container can then be placed in the trash or recycled.[12]

Quantitative Data for Furosemide

The following table summarizes key quantitative data for Furosemide, providing a quick reference for its physical and toxicological properties.

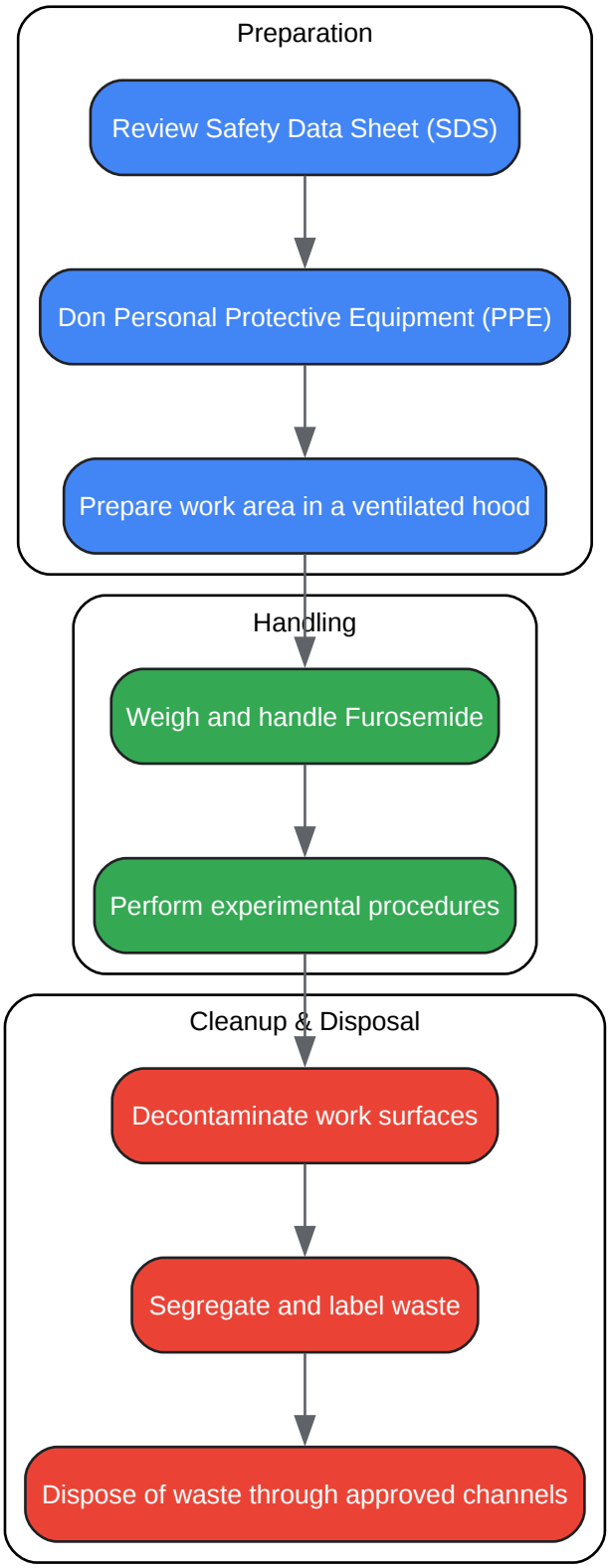
Property	Value	Reference
Molecular Formula	C12H11ClN2O5S	[13]
Molecular Weight	330.74 g/mol	[13]
Melting Point	218 - 220 °C	[13]
Oral LD50 (Rat)	>1,000 mg/kg	[14][15]
Oral LD50 (Mouse)	>1,000 mg/kg	[15]
Oral LD50 (Dog)	>1,000 mg/kg	[15]
Intravenous LD50 (Mouse, Rat, Dog)	300 - 680 mg/kg	[14]

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Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling Furosemide in a laboratory setting, from preparation to disposal.

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Workflow for Safe Furosemide Handling

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